

Application Notes and Protocols for KCA-1490

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Compound of Interest

Compound Name: KCA-1490

Cat. No.: B1673371

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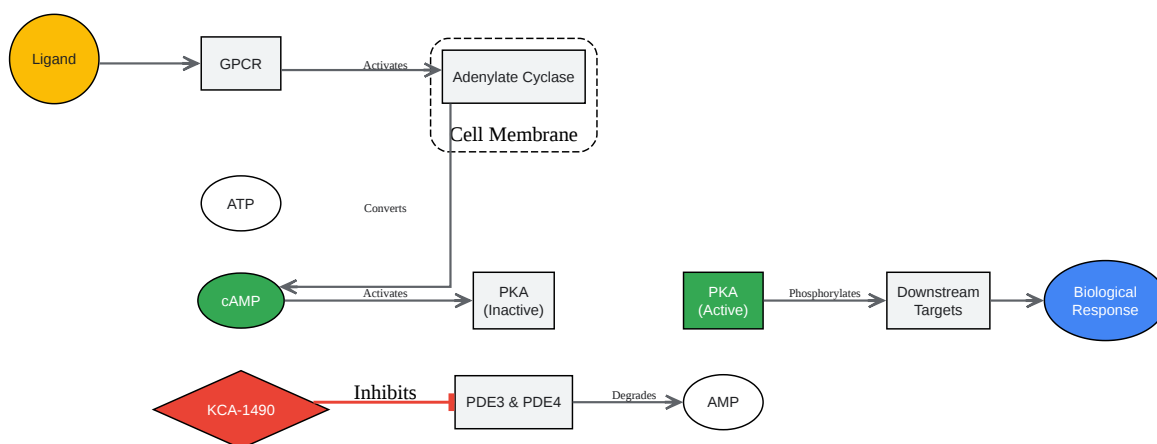
Introduction

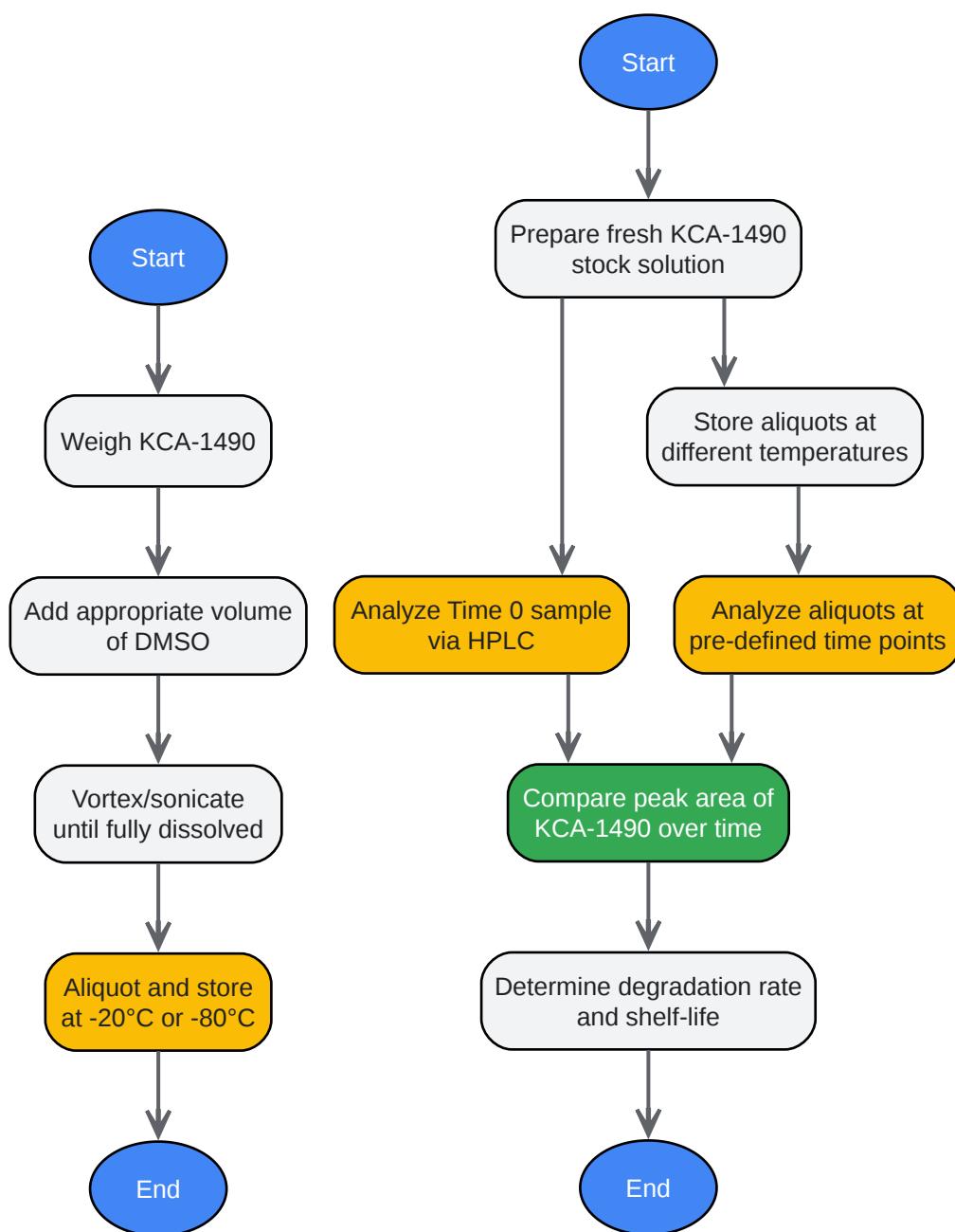
KCA-1490 is a potent dual inhibitor of phosphodiesterase 3 (PDE3) and phosphodiesterase 4 (PDE4). Its chemical name is (-)-6-(7-Methoxy-2-(trifluoromethyl)pyrazolo[1,5-a]pyridin-4-yl)-5-methyl-4,5-dihydropyridazin-3(2H)-one, and its CAS number is 909719-71-7. By inhibiting PDE3 and PDE4, **KCA-1490** prevents the degradation of cyclic adenosine monophosphate (cAMP), a key second messenger involved in numerous cellular processes. This activity suggests potential therapeutic applications in diseases where modulation of cAMP signaling is beneficial.

These application notes provide guidelines for the preparation of **KCA-1490** solutions and an overview of its stability, based on available information and general laboratory best practices.

Mechanism of Action and Signaling Pathway

KCA-1490's mechanism of action is centered on the inhibition of PDE3 and PDE4, leading to an accumulation of intracellular cAMP. This increase in cAMP levels activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, leading to the compound's biological effects.





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